

safety and handling of 4-Hexadecylaniline in the lab

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Compound of Interest

Compound Name: **4-Hexadecylaniline**

Cat. No.: **B1198542**

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An In-depth Technical Guide to the Safe Handling of **4-Hexadecylaniline** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Hexadecylaniline** (CAS: 79098-13-8) in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety and maintaining a secure research environment.

Chemical Identification and Properties

4-Hexadecylaniline is an organic compound with the chemical formula C₂₂H₃₉N.[1][2] It is recognized as a valuable chemical reagent in organic synthesis and as a surfactant in various industrial applications, including lubricants and oilfield chemicals.[1] At room temperature, it typically appears as a white solid or a colorless to slightly yellow liquid, contingent on its purity and the ambient temperature.[1][2]

Table 1: Physical and Chemical Properties of 4-Hexadecylaniline

Property	Value	Source(s)
CAS Number	79098-13-8	[2] [3] [4]
Molecular Formula	C ₂₂ H ₃₉ N	[1] [2]
Molecular Weight	317.55 g/mol	[2]
Appearance	Colorless to slightly yellow liquid / White solid	[1] [2]
Melting Point	53-56 °C	[1] [2] [3]
Boiling Point	254-255 °C at 15 mmHg	[1] [3]
Flash Point	113 °C (235.4 °F) - Closed Cup	[3]
Density	0.892 g/cm ³	[2]
Solubility	Good solubility in common organic solvents	[1]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C (Predicted)	[2]

Hazard Identification and Classification

4-Hexadecylaniline is classified as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Table 2: GHS Hazard Classification

Classification	Code	Description	Source(s)
Signal Word	-	Warning	[3][5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3][5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3][5]
Toxicity (Single Exposure)	H335	May cause respiratory irritation	[3][5]
Hazard Class	-	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[3]

Detailed Safe Handling Protocols

A systematic approach to handling **4-Hexadecylaniline** is essential to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **4-Hexadecylaniline** in a well-ventilated area to keep airborne concentrations below exposure limits.[1][5]
- Chemical Fume Hood: All procedures that may generate dust or aerosols, such as weighing, transferring, heating, or mixing, must be performed inside a properly functioning chemical fume hood.[6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[6][7]

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.[1][3][8]
- Skin Protection:

- Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).[1][3][5] Inspect gloves before use and dispose of them immediately if contamination is suspected.[9]
- Lab Coat: A full-length, long-sleeved laboratory coat must be worn to prevent skin contact.[6][10]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved respirator. A dust mask (type N95 or equivalent) is recommended for handling the solid form.[3][8]

Hygiene Practices

- Wash hands and any exposed skin thoroughly with soap and water after handling and before leaving the laboratory.[5][6][9]
- Do not eat, drink, chew gum, or apply cosmetics in areas where chemicals are handled or stored.[7][9][11]
- Avoid direct contact with the chemical.[1] Do not smell or taste chemicals.[9]

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidants.[1][5]
- Keep containers tightly sealed to prevent moisture contamination and release of vapors.[1][5]
- Store in a locked cabinet or area to restrict access.[5]
- The designated storage class for this chemical is 11 - Combustible Solids.[3]

Experimental Protocols: Spill and Exposure Spill and Leak Procedures

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.

- Wearing full PPE, contain the spill.
- For solid spills, carefully sweep or scoop the material into a designated, labeled waste container, avoiding dust generation.
- For liquid spills (if melted), absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for chemical waste.
- Clean the spill area thoroughly with an appropriate solvent followed by soap and water.
- Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[5\]](#)

First-Aid Measures

Immediate action is required in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)[\[12\]](#)

Disposal Considerations

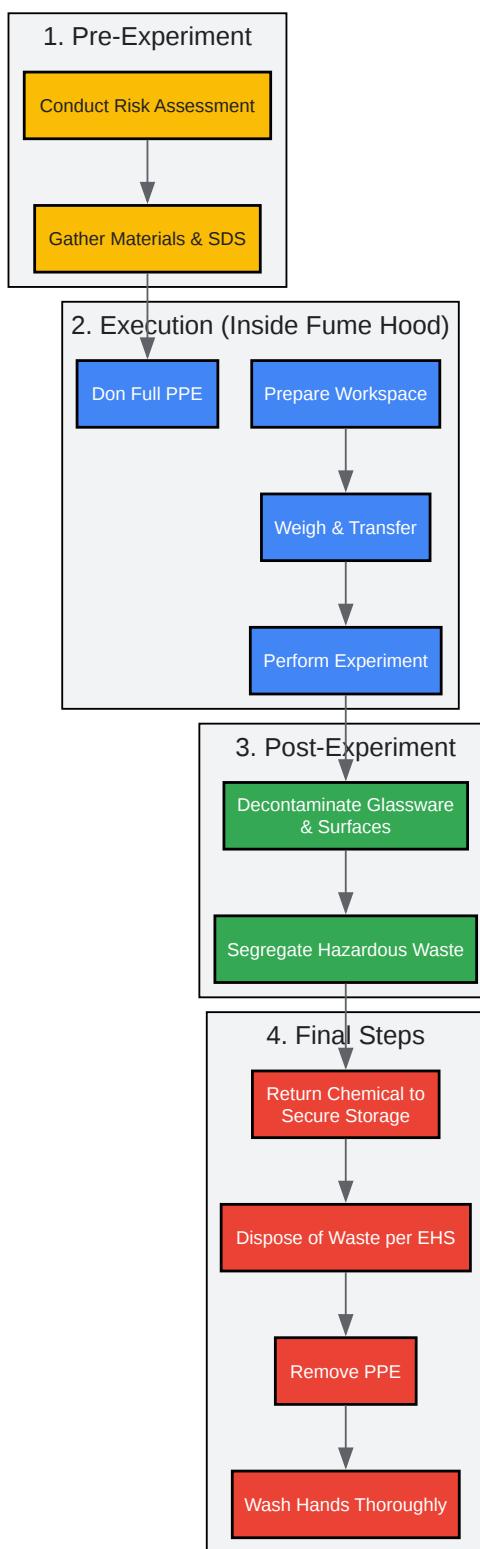
Chemical waste must be disposed of in accordance with all applicable federal, state, and local regulations.

- Collect waste **4-Hexadecylaniline** and any contaminated materials in appropriately labeled, sealed containers.[\[5\]](#)[\[10\]](#)

- Do not dispose of this chemical down the drain.[9][13]
- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.[9]

Laboratory Workflow Visualization

The following diagram illustrates a logical workflow for the safe handling of **4-Hexadecylaniline**, from pre-experimental planning through to final cleanup and disposal.



Safe Handling Workflow for 4-Hexadecylaniline

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Caption: Logical workflow for the safe laboratory handling of **4-Hexadecylaniline**.

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